

A Comparative Crystallographic Guide to 1,3-Dihydroimidazol-2-one Derivatives

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Compound of Interest

Compound Name: **1,3-Dihydroimidazol-2-one**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the X-ray crystallographic data for several **1,3-Dihydroimidazol-2-one** derivatives. The information presented herein is intended to serve as a valuable resource for researchers in medicinal chemistry, materials science, and drug development by offering insights into the structural features of this important class of heterocyclic compounds. The data is supplemented with detailed experimental protocols and visualizations to facilitate a comprehensive understanding.

Comparative Crystallographic Data

The following tables summarize the unit cell parameters and space groups for a selection of **1,3-Dihydroimidazol-2-one** derivatives and their analogs, as determined by single-crystal X-ray diffraction.

Table 1: Crystallographic Data for Benzofused **1,3-Dihydroimidazol-2-one** Derivatives

Compound Name	Formula	Cystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Ref.
4,5,6-trinitro-1,3-dihydro-2H-1,2-diazepine (TriNBO)	C ₇ H ₃ N ₅ O ₇	Orthorhombic	P ₂ 12 ₁ 2 ₁	-	-	-	90	90	90	[1]
5-Methyl-1-(4,6,7-trinitro-1,3-dihydro-2H-1,2-diazepin-5-yl)-1-ol	C ₈ H ₅ N ₅ O ₇	Monoclinic	P 2 ₁ /c	-	-	-	90	-	90	[1]
1-decyl-2,3-dihydro-1H-1,2-diazepine	C ₁₇ H ₂₂ N ₂ O	-	-	-	-	-	-	-	-	[2]

o-1H-
benzi
midaz
ol-2-
one

1,3-
diethy
I-5-
nitro-
1H- C₁₁H₁
benzo 3N₃O₃ [3]
[d]imi
dazol-
2(3H)
-one

Table 2: Crystallographic Data for Non-Benzofused and Analogous Derivatives

anyl)-

5-

oxo-

4,4-

diphe

nyl-

4,5-

dihydr

o-1H-

imida

zol-1-

yljace

tate

Experimental Protocols

General Synthesis of 1,3-Dihydro-2H-benzimidazol-2-one Derivatives

A common route for the synthesis of the benzimidazol-2-one core involves the reaction of a corresponding o-phenylenediamine with urea or a urea equivalent. For instance, 5-methyl-1,3-dihydro-2H-benzimidazol-2-one can be obtained by heating a mixture of 4-methyl-1,2-phenylenediamine and urea at 180 °C[1].

Nitration of 1,3-Dihydro-2H-benzimidazol-2-one:

For the synthesis of nitro derivatives such as 4,5,6-trinitro-1,3-dihydro-2H-benzimidazol-2-one (TriNBO), a nitrating mixture is employed. A typical procedure involves the slow addition of 1,3-dihydro-2H-benzimidazol-2-one to a solution of potassium nitrate in concentrated sulfuric acid, followed by heating[1].

Synthesis of 1-ethyl-1,3-dihydro-2H-benzo[d]imidazole-2-thione

This thione analog can be synthesized by refluxing a solution of N¹-ethylbenzene-1,2-diamine and carbon disulfide in pyridine for 8 hours. The product is then isolated by evaporation of the

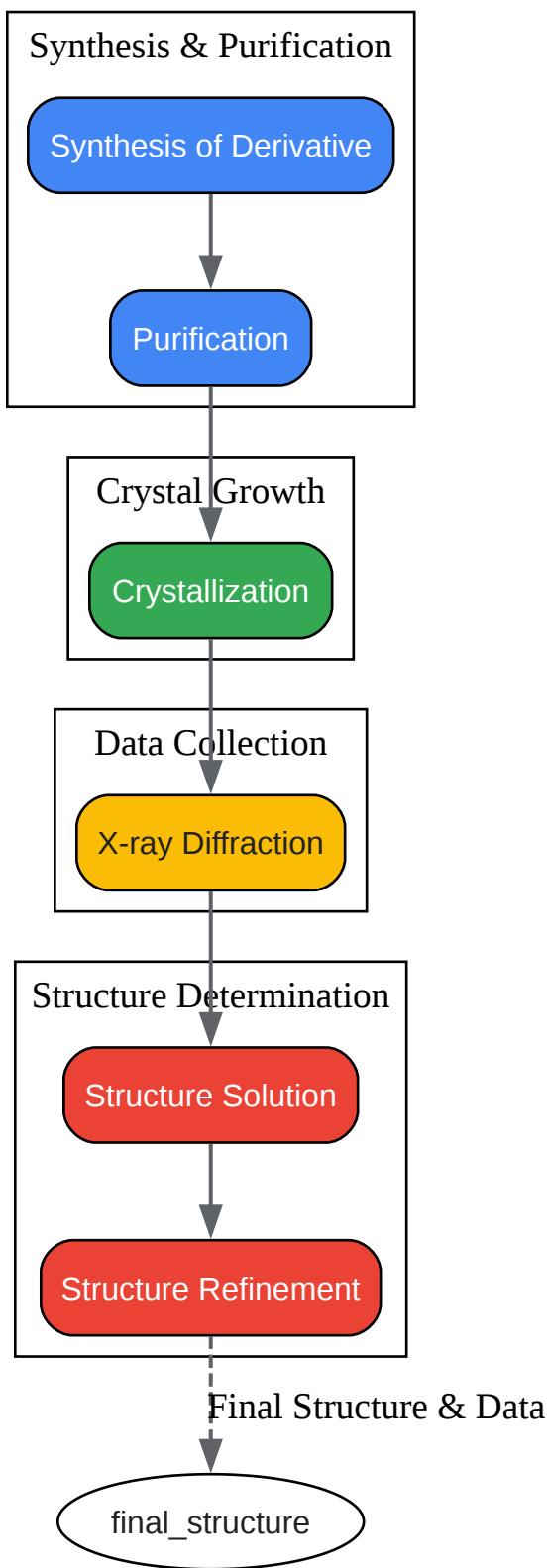
solvent and recrystallization from ethanol[4].

Crystallization

Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent. For example, crystals of 5-Me-TriNBO were obtained by allowing a solution in nitromethane to stand in a freezer at 4 °C[1].

Visualization of Experimental Workflow and Signaling Pathways Logical Workflow for X-ray Crystallography

The following diagram illustrates the general workflow for determining the crystal structure of a **1,3-Dihydroimidazol-2-one** derivative.

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Caption: General workflow for X-ray crystallography of **1,3-Dihydroimidazol-2-one** derivatives.

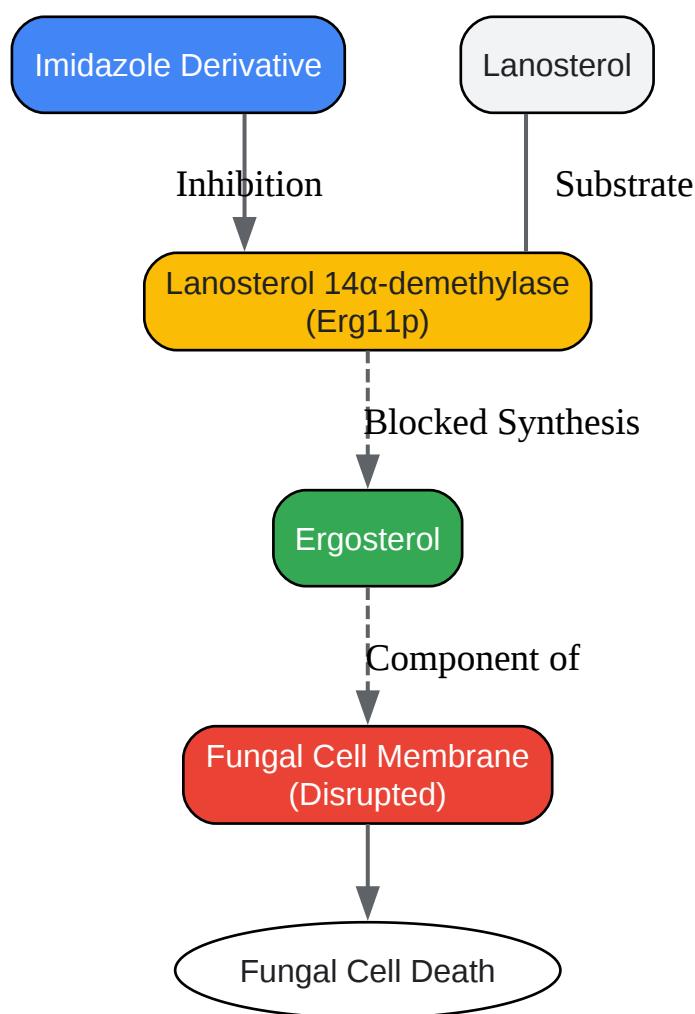
Potential Signaling Pathways

1,3-Dihydroimidazol-2-one derivatives have been investigated for various biological activities.

The diagrams below illustrate putative signaling pathways based on the known mechanisms of action for some imidazole-based compounds.

Antifungal Mechanism of Action:

Imidazole derivatives are known to inhibit the biosynthesis of ergosterol, a crucial component of fungal cell membranes. This disruption leads to increased membrane permeability and ultimately, cell death.

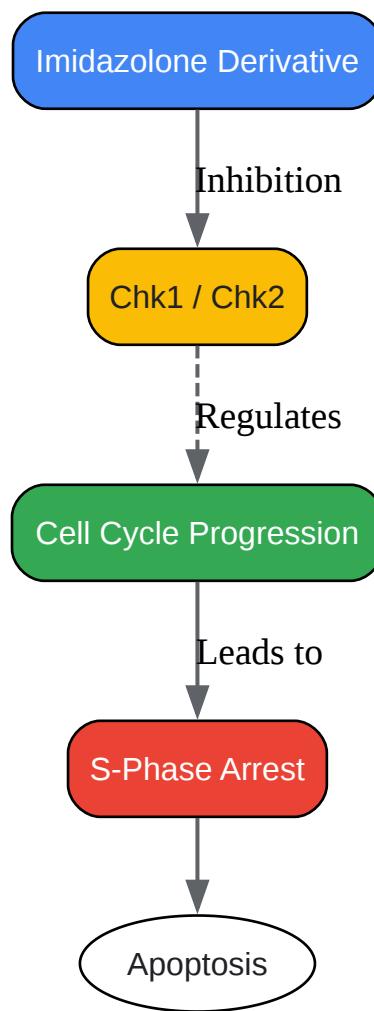


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Caption: Inhibition of ergosterol biosynthesis by imidazole derivatives.

Anticancer Mechanism of Action (Checkpoint Kinase Inhibition):

Certain imidazolone derivatives have been identified as inhibitors of checkpoint kinases 1 and 2 (Chk1/Chk2), which are key regulators of the cell cycle. Inhibition of these kinases can lead to cell cycle arrest and apoptosis in cancer cells.



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Caption: Cell cycle arrest and apoptosis via Chk1/Chk2 inhibition by imidazolone derivatives.

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References

- 1. Crystal structure of (E)-1,3-dimethyl-2-[3-(3-nitrophenyl)triaz-2-en-1-ylidene]-2,3-dihydro-1H-imidazole - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. First X-ray Crystal Structure Characterization, Computational Studies, and Improved Synthetic Route to the Bioactive 5-Arylimino-1,3,4-thiadiazole Derivatives [mdpi.com]
- 4. Synthesis and crystal structure analysis of 1-ethyl-1,3-dihydro-2H-benzo[d]imidazole-2-thione - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. [PDF] X-Ray Crystal Structure Analysis of Selected Benzimidazole Derivatives | Semantic Scholar [semanticscholar.org]
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